

An In-Depth Technical Guide to 4-Benzoylbenzoic Acid: Molecular Properties

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Compound of Interest		
Compound Name:	4-Benzoylbenzoic acid	
Cat. No.:	B057700	Get Quote

This guide serves as a technical resource for researchers, scientists, and professionals in drug development, providing core information on the molecular properties of **4-Benzoylbenzoic** acid.

Core Molecular Data

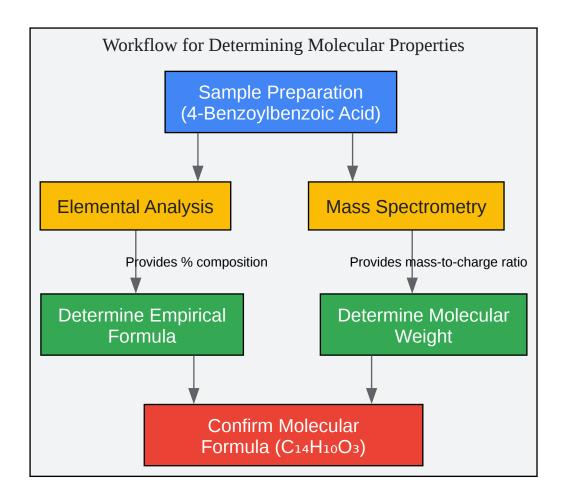
4-Benzoylbenzoic acid is a chemical compound with significant applications in various research and development sectors. Its fundamental molecular attributes are summarized below.

Property	Value	Source
Molecular Formula	С14Н10О3	[1][2][3][4]
Molecular Weight	226.23 g/mol	[1][2][3][4]
IUPAC Name	4-benzoylbenzoic acid	[1]
Synonyms	p-Benzoylbenzoic acid, Benzophenone-4-carboxylic acid	[1][4]
CAS Number	611-95-0	[3][4]

Experimental Determination of Molecular Properties



The determination of the molecular formula and weight of a compound like **4-Benzoylbenzoic acid** involves a systematic workflow. Initially, elemental analysis is conducted to determine the empirical formula. Subsequently, mass spectrometry is employed to ascertain the precise molecular weight, which, in conjunction with the empirical formula, confirms the molecular formula.



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Workflow for determining molecular formula and weight.

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References

- 1. 4-Benzoylbenzoic acid | C14H10O3 | CID 69147 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemscene.com [chemscene.com]
- 4. calpaclab.com [calpaclab.com]
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